

# Technical Support Center: Chiral HPLC Separation of Trimethoxyphenyl Compounds

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## Compound of Interest

Compound Name: (S)-2-(3,4,5-Trimethoxyphenyl)butanoic acid

Cat. No.: B070762

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in resolving common issues encountered during the chiral High-Performance Liquid Chromatography (HPLC) separation of trimethoxyphenyl compounds.

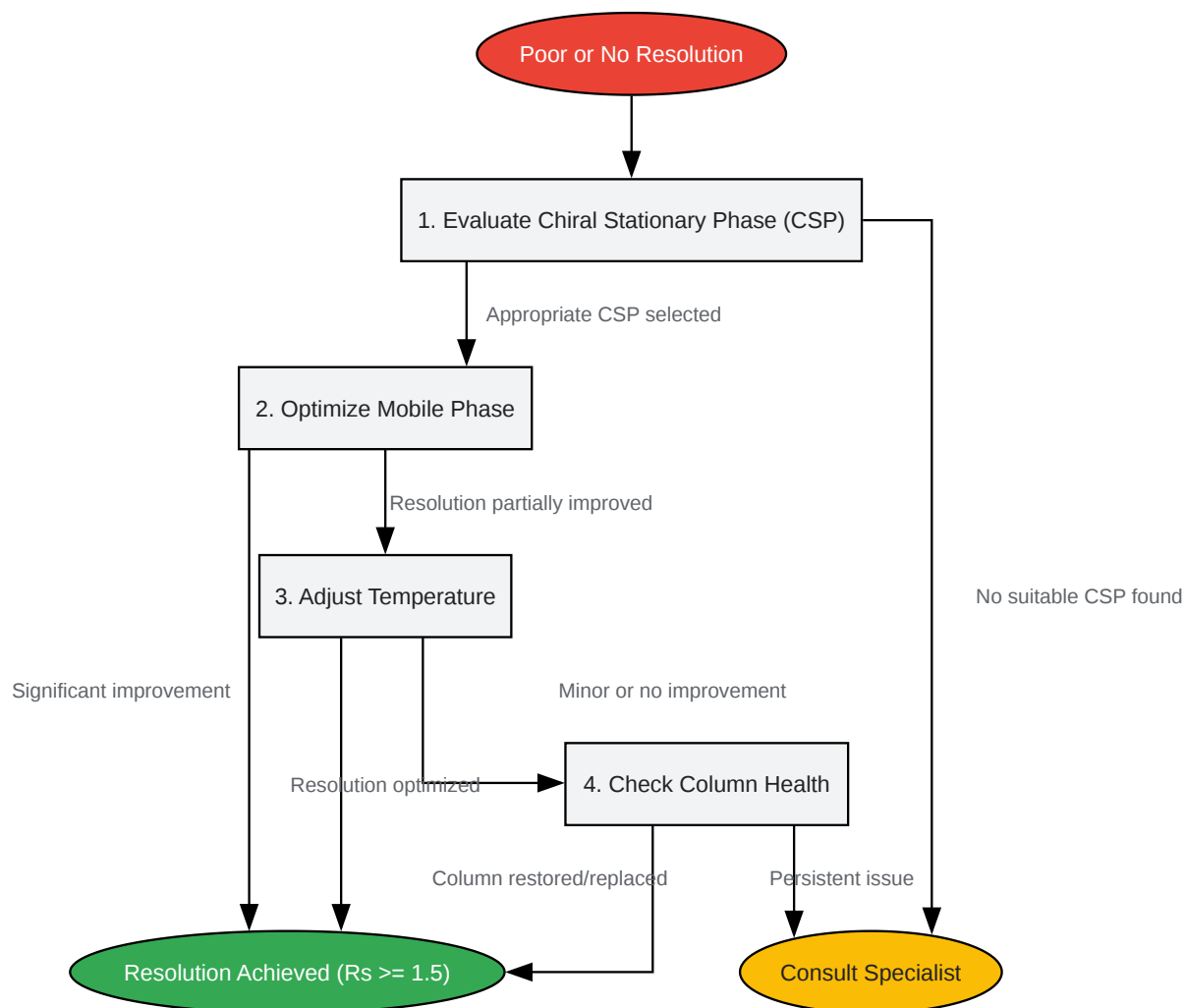
## Troubleshooting Guides

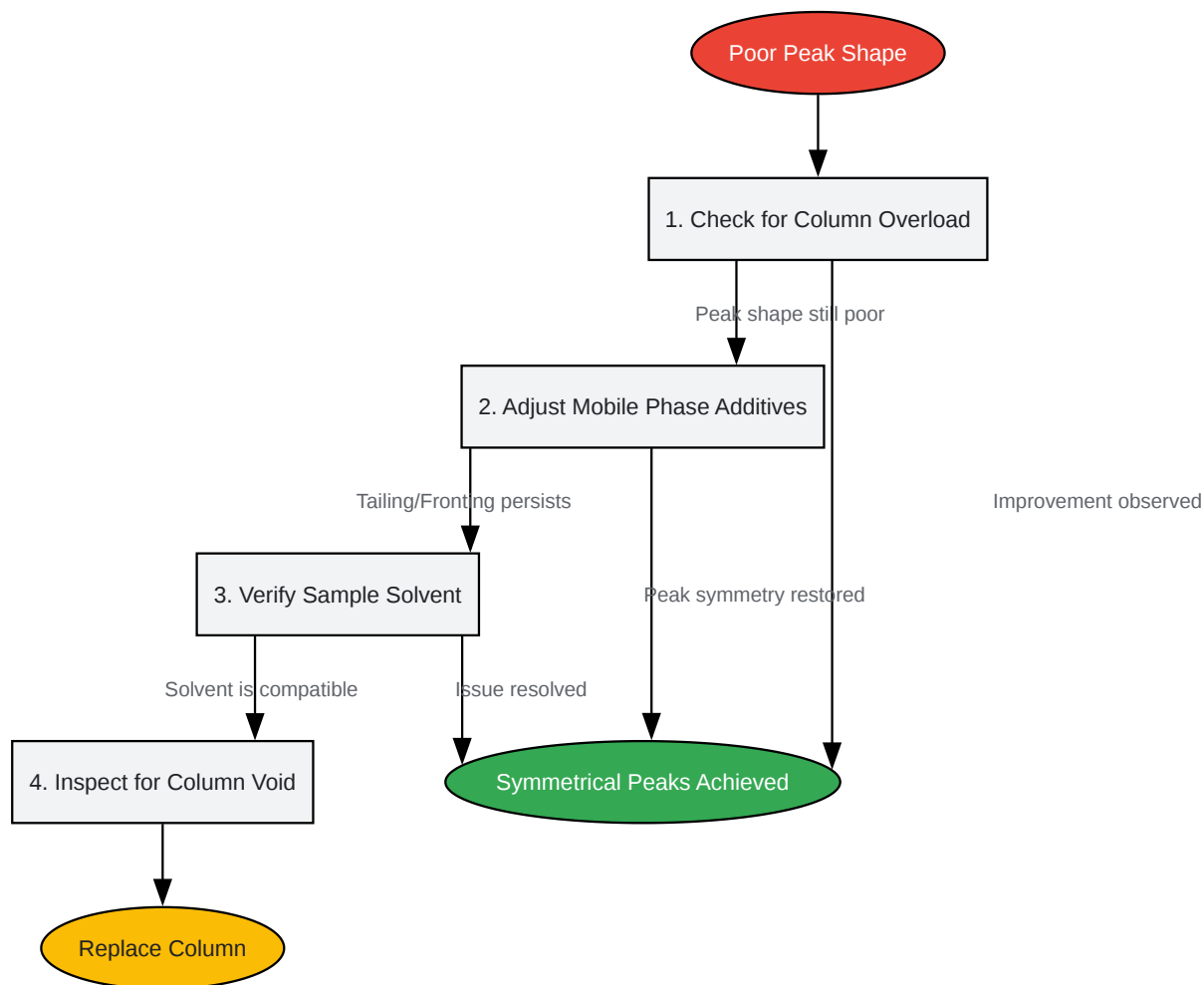
This section offers step-by-step guidance to diagnose and resolve specific problems encountered during your experiments.

### Issue 1: Poor or No Enantiomeric Resolution

Symptom: The two enantiomer peaks are co-eluting or only partially separated (Resolution,  $R_s < 1.5$ ).

Troubleshooting Workflow:





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